

Application Notes and Protocols for Brady's Test in Organic Chemistry

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Compound of Interest

Compound Name: **2,4-Dinitrophenylhydrazine**

Cat. No.: **B122626**

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Brady's test, also known as the **2,4-dinitrophenylhydrazine** (DNPH) test, is a classical analytical technique in organic chemistry for the qualitative detection of carbonyl functionalities, specifically aldehydes and ketones.^{[1][2][3]} The reaction involves the condensation of **2,4-dinitrophenylhydrazine** with an aldehyde or a ketone to form a corresponding 2,4-dinitrophenylhydrazone.^{[4][5]} This product is a brightly colored solid, typically yellow, orange, or red, and its formation indicates a positive test.^{[1][3][6]} The color of the precipitate can offer preliminary insights into the structure of the carbonyl compound, with aromatic carbonyls generally producing redder precipitates.^[6] Furthermore, the distinct melting point of the purified hydrazone derivative serves as a crucial physical property for the identification of the original carbonyl compound.^{[1][7]} This test is highly specific for aldehydes and ketones, as other carbonyl-containing functional groups like carboxylic acids, esters, and amides do not react under these conditions due to resonance stabilization.^[6]

Data Presentation: Melting Points of 2,4-Dinitrophenylhydrazone Derivatives

The melting point of the 2,4-dinitrophenylhydrazone derivative is a key parameter for identifying the specific aldehyde or ketone. The following table summarizes the reported melting points for derivatives of common carbonyl compounds. It is important to note that variations in reported melting points can exist in the literature due to factors such as isomeric forms of the derivatives and the recrystallization solvent used.^[8]

Carbonyl Compound	Molecular Formula	Melting Point of 2,4-Dinitrophenylhydrazone Derivative (°C)
Methanal (Formaldehyde)	HCHO	167[7][9]
Ethanal (Acetaldehyde)	CH ₃ CHO	164[9], 168[10]
Propanal (Propionaldehyde)	CH ₃ CH ₂ CHO	156[7][9]
Butanal	C ₄ H ₈ O	123[9]
Propanone (Acetone)	CH ₃ COCH ₃	126
Butan-2-one	C ₄ H ₈ O	116
Pentan-2-one	C ₅ H ₁₀ O	144
Cyclohexanone	C ₆ H ₁₀ O	162
Benzaldehyde	C ₇ H ₆ O	237
Acetophenone	C ₈ H ₈ O	250

Experimental Protocols

1. Preparation of Brady's Reagent (**2,4-Dinitrophenylhydrazine** Solution)

Method A: Using Sulfuric Acid

This is a commonly used formulation.

- Materials:

- 2,4-Dinitrophenylhydrazine
- Concentrated Sulfuric Acid
- Methanol or 95% Ethanol
- Water

- Procedure:

- Suspend 0.25 g of **2,4-dinitrophenylhydrazine** in 5 mL of methanol.[4]
- Cautiously add 0.5 mL of concentrated sulfuric acid.[4]
- If necessary, warm the solution to facilitate dissolution.[4]
- Filter the warm solution if any solid remains.[4]

Method B: Using Phosphoric Acid (A Safer Alternative)

This method avoids the use of concentrated sulfuric acid and is now often recommended.[11]

- Materials:

- **2,4-Dinitrophenylhydrazine** (0.5 g)[11]
- 85% Phosphoric(V) Acid (~12-13 cm³)[11]
- Ethanol (to make up to 25 cm³)[11]

- Procedure:

- In a beaker, add 0.5 g of **2,4-dinitrophenylhydrazine** to approximately 12-13 cm³ of 85% phosphoric(V) acid.[11][12]
- Stir the mixture until the **2,4-dinitrophenylhydrazine** has completely dissolved. This may take 10-15 minutes.[11]
- Once dissolved, add ethanol to make the total volume up to 25 cm³.[11][12]
- Stir to ensure the solution is homogeneous.[12]

2. Qualitative Test for Aldehydes and Ketones

- Procedure:

- Place a small amount (e.g., 2-3 mL) of Brady's reagent into a test tube.[1]

- Add a few drops of the sample to be tested (if the sample is a solid, dissolve it in a minimal amount of a suitable solvent like methanol or ethanol).[1][7]
- Agitate the mixture gently.[12]
- Observe for the formation of a precipitate. A positive test is indicated by the formation of a yellow, orange, or red precipitate.[1][3][6]
- If no precipitate forms immediately at room temperature, warm the mixture in a water bath for a few minutes and then allow it to cool.[13]

3. Purification and Characterization of the 2,4-Dinitrophenylhydrazone Derivative

For definitive identification of the carbonyl compound, the crude precipitate should be purified by recrystallization.

- Procedure:

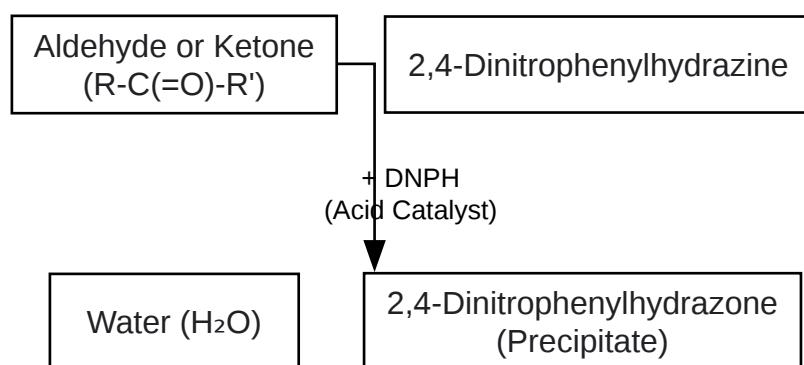
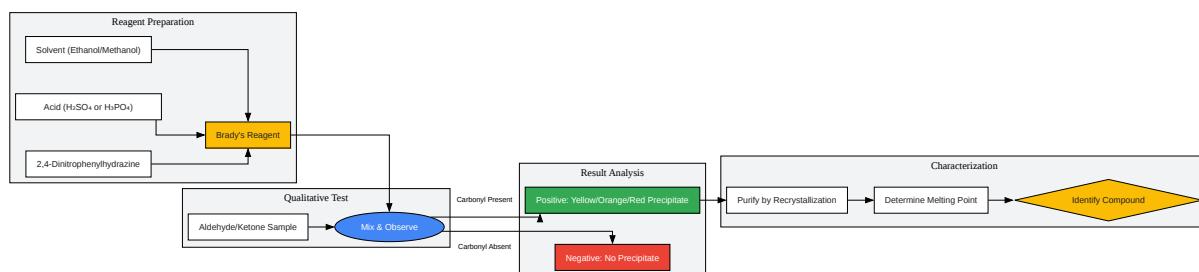
- Filter the precipitate using a Buchner funnel and wash it with a small amount of cold methanol to remove unreacted reagents.[7]
- Recrystallize the solid from a suitable solvent (e.g., ethanol, methanol, or a mixture of ethanol and water).[4]
- Dissolve the crude product in the minimum amount of the hot solvent.
- Allow the solution to cool slowly to room temperature to form crystals.
- Filter the purified crystals, wash with a small amount of cold solvent, and dry them thoroughly.
- Determine the melting point of the dry, purified crystals.[7]
- Compare the experimentally determined melting point with the literature values to identify the original aldehyde or ketone.[7]

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- **2,4-Dinitrophenylhydrazine** is flammable and potentially explosive when dry; it should be handled as a moist powder.[1][6]
- Concentrated sulfuric acid and phosphoric acid are corrosive and should be handled with extreme care in a fume hood.[14]
- Many of the organic solvents and carbonyl compounds used are flammable and may be toxic or irritant.[11][15] Handle them in a well-ventilated area.

Visualizations

Diagram 1: Experimental Workflow for Brady's Test



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